

In-Depth Technical Guide to C.I. 29160 (Direct Red 75)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Direct Red 23*

CAS No.: *83232-29-5*

Cat. No.: *B15556877*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of the diazo dye C.I. 29160, also known as Direct Red 75. The information is curated for a scientific audience, with a focus on presenting clear, quantitative data and outlining relevant experimental protocols.

Chemical Identity and Properties

C.I. 29160 is a water-soluble dye belonging to the disazo class of compounds.^[1] Its chemical structure and properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₃₃ H ₂₂ N ₈ Na ₄ O ₁₅ S ₄	[2]
Molecular Weight	990.79 g/mol	[3]
CAS Number	2829-43-8	[2]
Synonyms	Direct Red 75, Direct Fast Pink BK, Pink 2BL, Bordeaux N2B, Pink 2B	[1]
Physical Appearance	Red to brown powder	[1][3]
Hue	Bright bluish-pink in solution	[1]

Solubility and Fastness

The solubility and fastness properties of C.I. 29160 are critical for its application in various scientific and industrial processes.

Solvent	Solubility	Temperature	Reference
Water	35 g/L	60 °C	[2]
Water	42 g/L	97 °C	[2]
Ethanol	Slightly soluble	-	[2][3]
Ethylene Glycol Ether	Slightly soluble	-	[3]
Other Organic Solvents	Insoluble	-	[2][3]

Fastness Property	Rating	Reference
Light Fastness	4-5	[1]
Washing Fastness	2-3	[1]

Synthesis

General Manufacturing Process

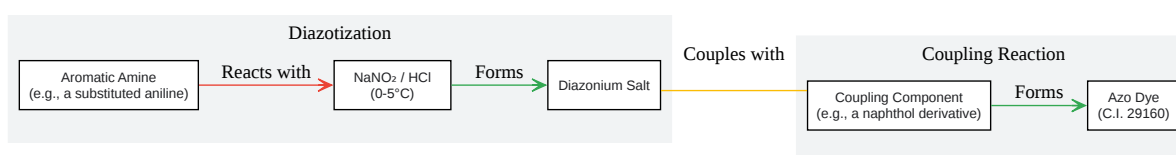
The synthesis of C.I. 29160 typically involves a multi-step process:

- Condensation: The process may begin with the condensation of appropriate starting materials.
- Diazotization: This is a key step where a primary aromatic amine is converted into a diazonium compound.
- Coupling: The diazonium salt is then reacted with a coupling agent to form the final azo dye. [\[4\]](#)

A more specific, non-phosgene synthesis route involves the following stages: raw material selection, condensation, diazotization, and coupling. [\[4\]](#)

Illustrative Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of an azo dye like C.I. 29160, based on common chemical principles.



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Generalized Azo Dye Synthesis Workflow

Biodegradation

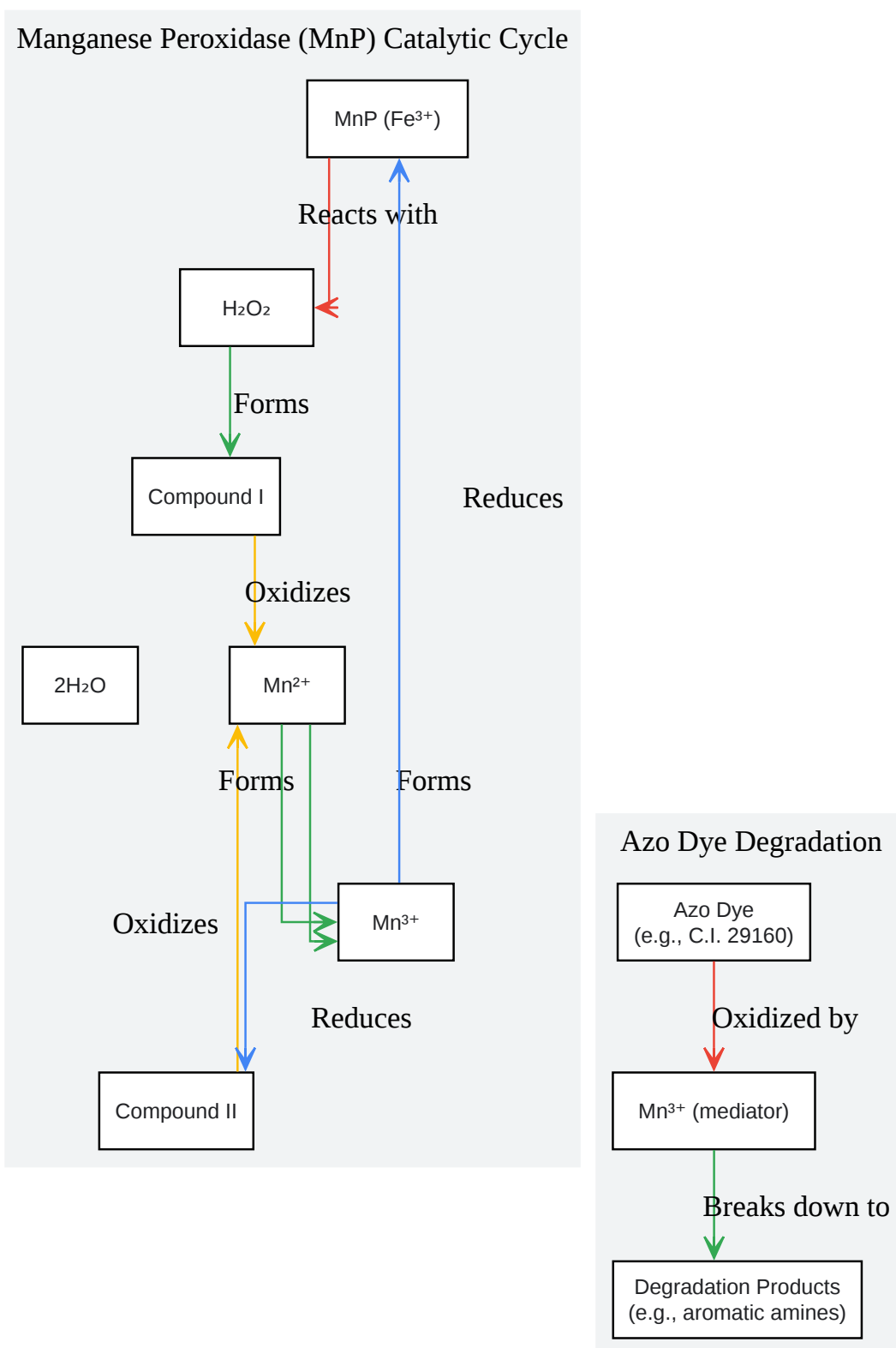
Enzymatic Degradation by *Penicillium oxalicum*

Research has shown that the fungus *Penicillium oxalicum* is capable of degrading C.I. 29160. [5] This process is primarily mediated by the extracellular enzyme manganese peroxidase (MnP). [5] The degradation efficiency can reach 95-100% within 120 hours under optimal conditions (30°C and pH 7.0). [5]

Manganese Peroxidase (MnP) Catalytic Cycle and Azo Dye Degradation

The degradation of azo dyes by MnP follows a catalytic cycle involving the oxidation of Mn^{2+} to Mn^{3+} , which then acts as a redox mediator to break down the dye molecule.

The following diagram illustrates the proposed mechanism for the enzymatic degradation of an azo dye by manganese peroxidase.



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Enzymatic Degradation of Azo Dyes by MnP

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- [5. Biodegradation of azo dyes acid red 183, direct blue 15 and direct red 75 by the isolate Penicillium oxalicum SAR-3 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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